

# validation of thiamphenicol glycinate hydrochloride efficacy in preclinical models

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## Compound of Interest

Compound Name: *Thiamphenicol glycinate hydrochloride*

Cat. No.: *B1221911*

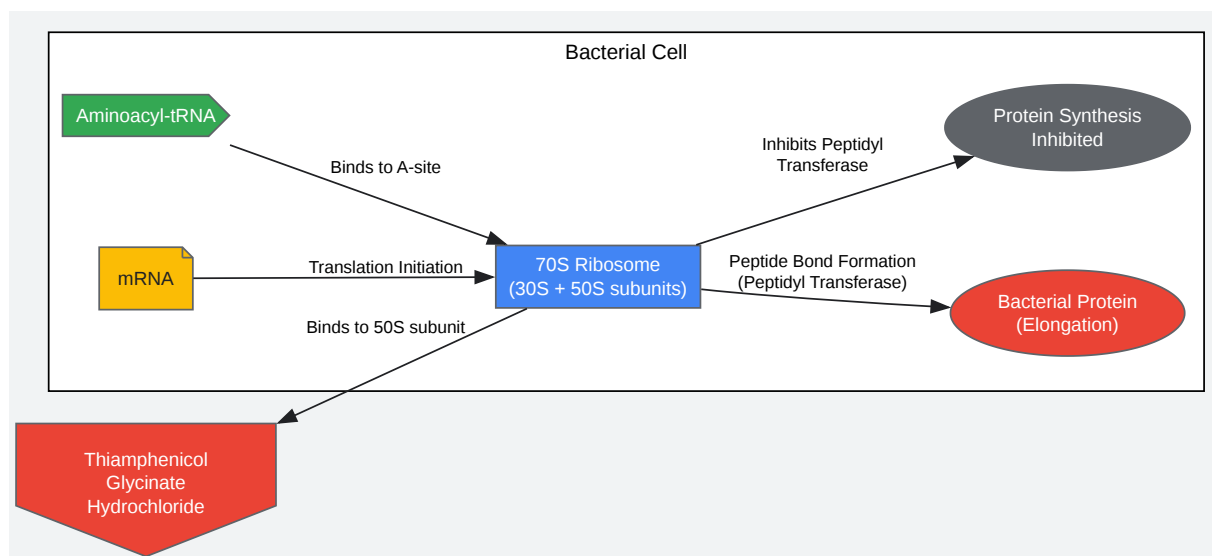
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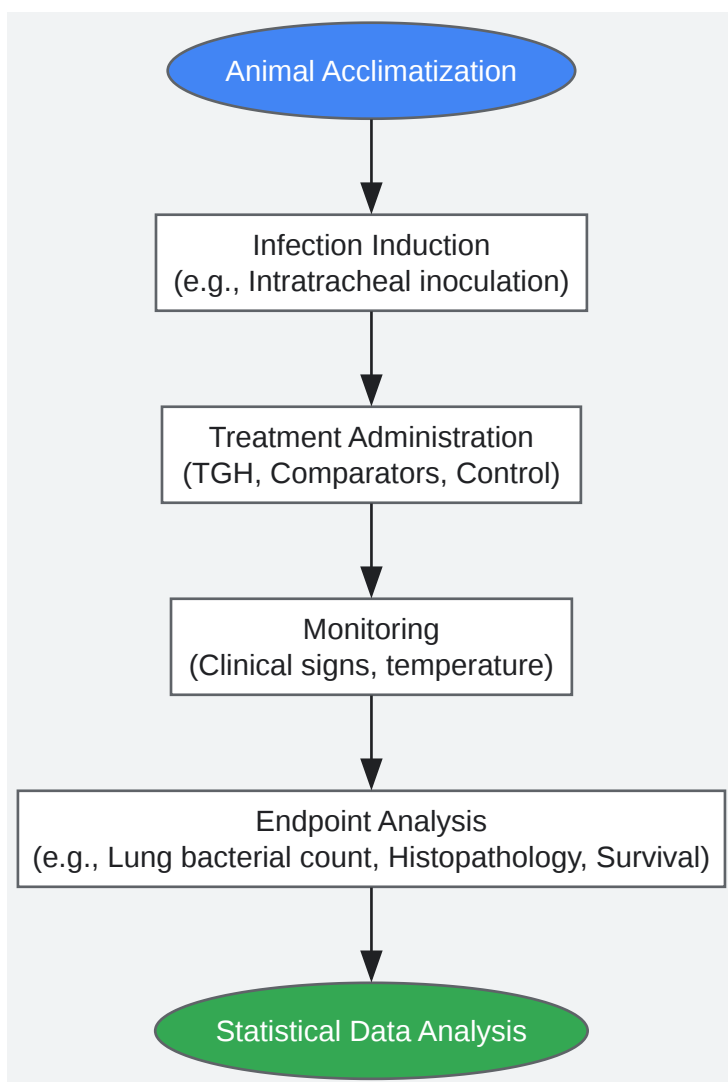
## Thiamphenicol Glycinate Hydrochloride: A Preclinical Efficacy Comparison Guide

**Thiamphenicol glycinate hydrochloride**, a derivative of thiamphenicol, is a broad-spectrum antibiotic utilized in the treatment of various bacterial infections. This guide provides an objective comparison of its efficacy in preclinical models against other commonly used antibiotics, supported by experimental data. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in antibacterial research.

### Mechanism of Action

Thiamphenicol exerts its bacteriostatic effect by inhibiting bacterial protein synthesis. It binds to the 50S subunit of the bacterial ribosome, specifically at the peptidyl transferase center. This binding action blocks the crucial step of peptide bond formation between amino acids, thereby halting the elongation of the polypeptide chain and preventing the synthesis of essential bacterial proteins.[1]





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## References

- 1. What is the mechanism of Thiamphenicol? [synapse.patsnap.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)